

Application Notes and Protocols for MEN11467 in Cell Culture

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Compound of Interest

Compound Name: MEN11467

Cat. No.: B1663828

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Introduction

MEN11467 is a potent and highly selective, non-peptide antagonist of the tachykinin neurokinin 1 (NK1) receptor.^{[1][2]} The NK1 receptor, a G protein-coupled receptor, is the primary receptor for the neuropeptide Substance P. The interaction between Substance P and the NK1 receptor is implicated in various physiological processes, including pain transmission, inflammation, and cell proliferation.^{[1][3][4]} By blocking this interaction, **MEN11467** serves as a valuable tool for investigating the roles of the Substance P-NK1 receptor signaling pathway in both normal physiology and pathological conditions, including cancer. These application notes provide a detailed protocol for the preparation of **MEN11467** stock solutions for use in cell culture experiments.

Chemical Properties of MEN11467

A summary of the key chemical properties of **MEN11467** is provided in the table below.

Property	Value	Reference
Molecular Weight	600.75 g/mol	[3]
Canonical SMILES	<chem>Cc1ccc(cc1)CC(=O)N(C)--INVALID-LINK--C(=O)N[C@@H]4CCCC[C@H]4NC(=O)c5c[nH]c6ccccc56</chem>	[3]
InChI Key	JXDKAWGCUBTYFX-BMPTZRATSA-N	[3]

Experimental Protocols

Preparation of MEN11467 Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **MEN11467** in Dimethyl Sulfoxide (DMSO). DMSO is a common solvent for water-insoluble compounds in cell culture applications.[5][6][7][8]

Materials:

- **MEN11467** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated analytical balance
- Sterile, disposable serological pipettes and pipette tips
- Vortex mixer
- 0.22 µm sterile syringe filter (optional, for sterilization)

Procedure:

- Safety Precautions: Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses when handling **MEN11467** and DMSO.
- Weighing **MEN11467**:
 - Tare a sterile, conical-bottom vial on a calibrated analytical balance.
 - Carefully weigh out 6.01 mg of **MEN11467** powder into the vial. This will be sufficient to prepare 1 mL of a 10 mM stock solution.
- Dissolving in DMSO:
 - Using a sterile pipette, add 1 mL of anhydrous, cell culture grade DMSO to the vial containing the **MEN11467** powder.
 - Tightly cap the vial.
- Mixing:
 - Vortex the solution vigorously for 1-2 minutes until the **MEN11467** is completely dissolved. Visually inspect the solution to ensure no solid particles remain.
- Sterilization (Optional):
 - If sterility is a concern, the stock solution can be filter-sterilized using a 0.22 μm syringe filter compatible with DMSO.
- Aliquoting and Storage:
 - Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
 - Store the aliquots at -20°C or -80°C for long-term storage.

Summary of Stock Solution Preparation:

Parameter	Value
Compound	MEN11467
Solvent	Dimethyl Sulfoxide (DMSO)
Stock Concentration	10 mM
Amount of MEN11467 for 1 mL	6.01 mg
Storage Temperature	-20°C or -80°C

Experimental Workflow

The following diagram illustrates the workflow for preparing **MEN11467** stock solutions.



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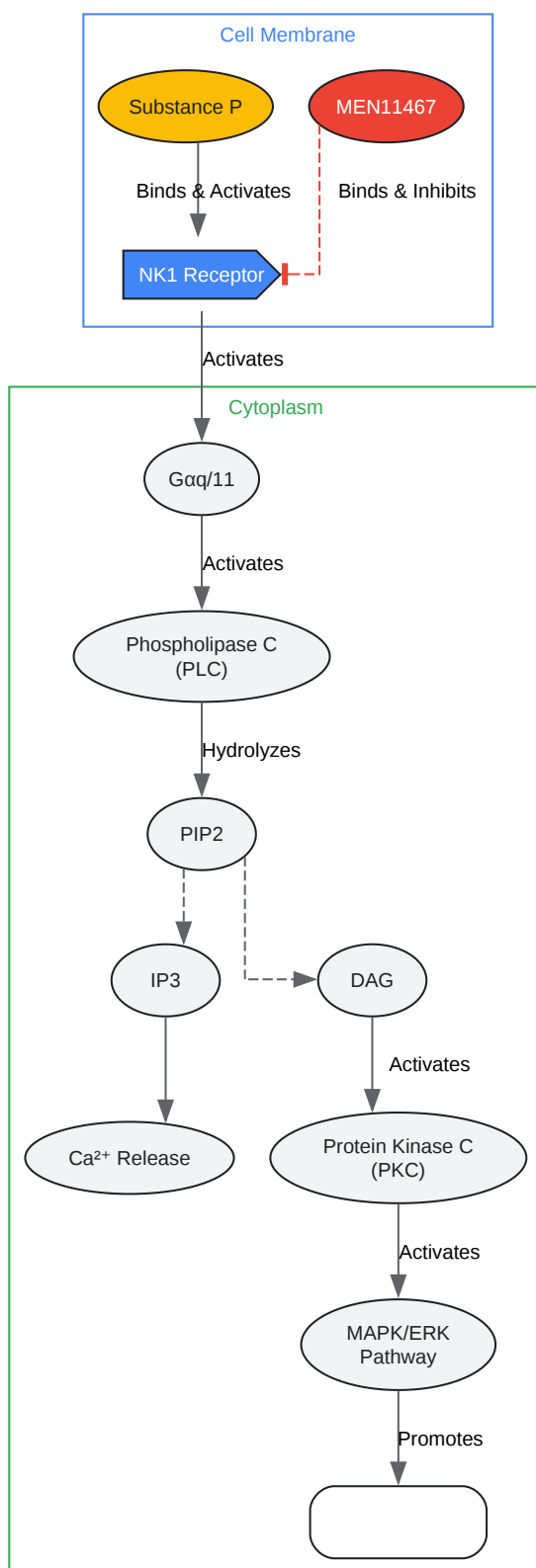
Workflow for **MEN11467** Stock Solution Preparation and Use.

Mechanism of Action and Signaling Pathway

MEN11467 acts as an antagonist to the tachykinin NK1 receptor. The natural ligand for this receptor is Substance P. The binding of Substance P to the NK1 receptor activates a G-protein signaling cascade, primarily through Gαq/11. This leads to the activation of Phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca²⁺), while DAG activates Protein Kinase C (PKC). The activation of PKC can subsequently lead to the activation of the Mitogen-Activated Protein Kinase (MAPK) cascade, specifically the ERK pathway, which is involved in cell proliferation and survival.[1][9][10] As an antagonist,

MEN11467 blocks the binding of Substance P to the NK1 receptor, thereby inhibiting these downstream signaling events.

The diagram below illustrates the signaling pathway of the NK1 receptor and the inhibitory action of **MEN11467**.



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MEN11467 inhibits the Substance P/NK1 receptor signaling pathway.

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